

Propamocarb Hydrochloride: Degradation Data & Preharvest Intervals

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

[Get Quote](#)

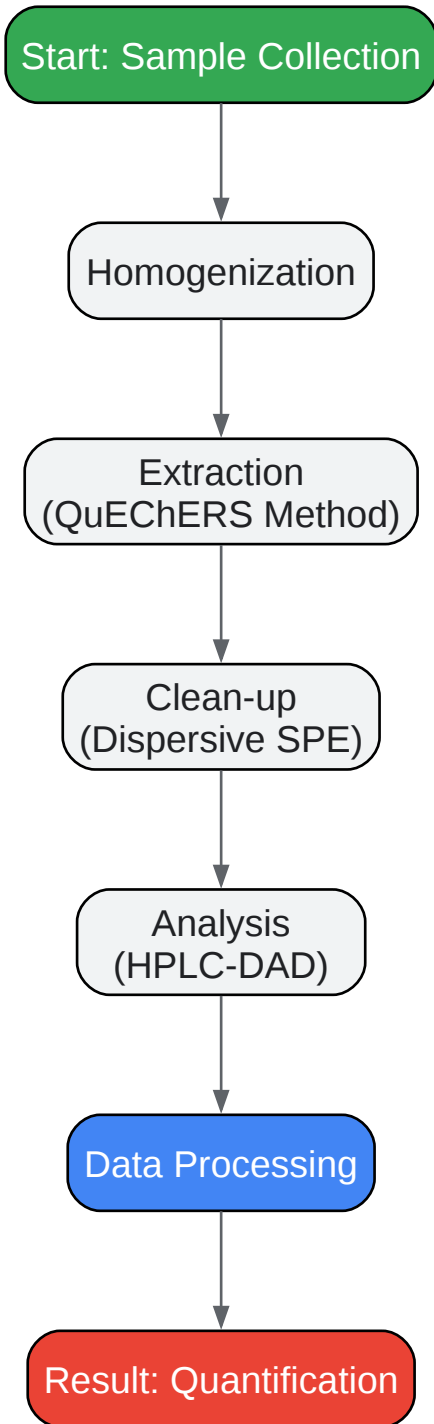
The following table summarizes the degradation kinetics and safety intervals for propamocarb-hydrochloride in three crops, based on a study using HPLC-DAD and QuEChERS methodology [1] [2].

Crop	Half-life ($t_{1/2}$) (days)	Preharvest Interval (PHI) (days)	Maximum Residue Limit (MRL)
Tomatoes	1.29	4	1.0 mg kg ⁻¹
Potatoes	2.26	3	0.5 mg kg ⁻¹
Cucumber	9.05	7	1.0 mg kg ⁻¹

Note on Formulation Differences: Research indicates that different commercial formulations of the same active ingredient can degrade at different rates. For example, a study on potatoes found that while one formulation (Previcur-N) had a half-life of 2.26 days, another (Proplant) had a significantly longer half-life of 6.29 days [3]. This means the Preharvest Interval (PHI) may need to be adjusted accordingly—3 days for the first formulation versus 10 days for the second [3]. Always confirm the specific product's guidelines.

Experimental Protocol: QuEChERS and HPLC-DAD Analysis

The cited studies used a standardized methodology for analyzing propamocarb-hydrochloride residues. Below is a general workflow that you can adapt for your troubleshooting guides.



[Click to download full resolution via product page](#)

Workflow Steps Explained:

- **Sample Collection & Homogenization:** Collect a representative sample of the crop (e.g., tomatoes, potatoes, cucumber). The edible portions should be homogenized to create a consistent matrix for analysis [1] [2].
- **Extraction (QuEChERS Method):** The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is used. This typically involves extracting the pesticide residues from the homogenized sample with an organic solvent like acetonitrile, followed by a salting-out step to separate water from the organic phase [1] [3].
- **Clean-up (Dispersive SPE):** The extract is further cleaned using dispersive Solid-Phase Extraction (d-SPE). This step removes co-extracted compounds like organic acids, pigments, and sugars, which can interfere with the analysis and protect the HPLC instrument [1].
- **Analysis (HPLC-DAD):** The purified extract is injected into a High-Performance Liquid Chromatography (HPLC) system. Propamocarb is separated on a chromatographic column and detected by a Diode-Array Detector (DAD). The compound is identified by its retention time and its characteristic ultraviolet (UV) spectrum [1] [3].
- **Data Processing & Quantification:** The peak area from the chromatogram is measured and compared to a calibration curve of known standards. This allows for the precise quantification of propamocarb-hydrochloride residue levels in the original sample (in mg kg⁻¹) [1].

Frequently Asked Questions (FAQs)

Q1: The half-life for cucumbers is much longer than for tomatoes and potatoes. Why is that? The significant variation in half-lives is likely due to differences in the physical and biochemical properties of each crop. Factors such as water content, skin thickness, waxiness, and inherent metabolic activity can all influence how quickly a pesticide is broken down and dissipated. The data suggests that propamocarb is more persistent in the cucumber matrix [1] [2].

Q2: What could cause my experimental results to deviate from the published half-life values? Several factors can cause discrepancies:

- **Formulation Type:** As noted earlier, different commercial formulations can have different degradation rates [3].
- **Environmental Conditions:** Field conditions such as temperature, rainfall, sunlight (which can cause photodegradation), and soil type can dramatically affect dissipation rates.
- **Application Method:** Differences in application rate, coverage, and growth stage at the time of application can influence initial deposit and degradation.
- **Analytical Method Variance:** Slight differences in following the QuEChERS protocol or calibration of the HPLC instrument can also lead to variations.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Degradation of propamocarb -hydrochloride in tomatoes , potatoes ... [pubmed.ncbi.nlm.nih.gov]
2. Degradation of propamocarb -hydrochloride in tomatoes , potatoes ... [sigmaaldrich.com]
3. Dissipation rate of different commercial formulations ... [sciencedirect.com]

To cite this document: Smolecule. [Propamocarb Hydrochloride: Degradation Data & Preharvest Intervals]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b562066#propamocarb-half-life-dissipation-in-tomatoes-potatoes-cucumber>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com